

# An In-depth Technical Guide to 4-Ethylbenzyl alcohol (CAS: 768-59-2)

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## Compound of Interest

Compound Name: 4-Ethylbenzyl alcohol

Cat. No.: B1584531

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **4-Ethylbenzyl alcohol**, a key aromatic alcohol intermediate. It covers its physicochemical properties, spectroscopic data, synthesis protocols, applications in research and development, and essential safety information.

## Physicochemical Properties

**4-Ethylbenzyl alcohol** is an aromatic alcohol characterized by a benzene ring substituted with an ethyl group and a hydroxymethyl group at the para position.<sup>[1]</sup> It typically appears as a colorless to pale yellow liquid.<sup>[1][2][3]</sup>

Table 1: Physicochemical Data for **4-Ethylbenzyl alcohol**

Property	Value	Source(s)
CAS Number	768-59-2	[1][4][5]
Molecular Formula	C <sub>9</sub> H <sub>12</sub> O	[1][4][5]
Molecular Weight	136.19 g/mol	[4][5][6]
Appearance	Colorless to pale yellow clear liquid	[1][2][3][7]
Boiling Point	115-117 °C @ 9 mm Hg	[3][5][8]
241.84 °C @ 760 mm Hg (estimated)	[4]	
Melting Point	85-86.5 °C	[3][5][8]
Density	1.028 g/mL at 25 °C	[3][5][8]
0.994 to 0.998 g/mL at 20 °C	[4]	
Refractive Index (n <sub>D</sub> <sup>20</sup> )	1.5260 to 1.5300	[4][5][8]
Flash Point	220 °F (104.44 °C)	[4][5][8]
pKa	14.48 ± 0.10 (Predicted)	[3][5]
LogP	2.270	[5]
IUPAC Name	(4-ethylphenyl)methanol	[7][9]
SMILES	<chem>CCC1=CC=C(C=C1)CO</chem>	[1][7][9]

## Spectroscopic Data

Spectroscopic analysis is crucial for the structural confirmation of **4-Ethylbenzyl alcohol**.

Table 2: <sup>1</sup>H NMR Spectral Data

Assignment	Chemical Shift (ppm)	Source
Aromatic H (d)	7.190	[10]
Aromatic H (d)	7.134	[10]
-CH <sub>2</sub> OH (s)	4.500	[10]
-CH <sub>2</sub> -CH <sub>3</sub> (q)	2.608	[10]
-CH <sub>2</sub> -CH <sub>3</sub> (t)	1.204	[10]
Solvent: CDCl <sub>3</sub> , Frequency: 399.65 MHz[10]		

Additional spectroscopic data including IR and Mass Spectrometry are available through various chemical suppliers and databases.[9][10]

## Synthesis and Experimental Protocols

**4-Ethylbenzyl alcohol** can be synthesized through the reduction of 4-ethylbenzaldehyde. This common laboratory procedure utilizes a mild reducing agent like sodium borohydride. A similar general procedure is reported for the synthesis of related benzyl alcohols.[11]

Objective: To synthesize **4-Ethylbenzyl alcohol** from 4-ethylbenzaldehyde.

Materials:

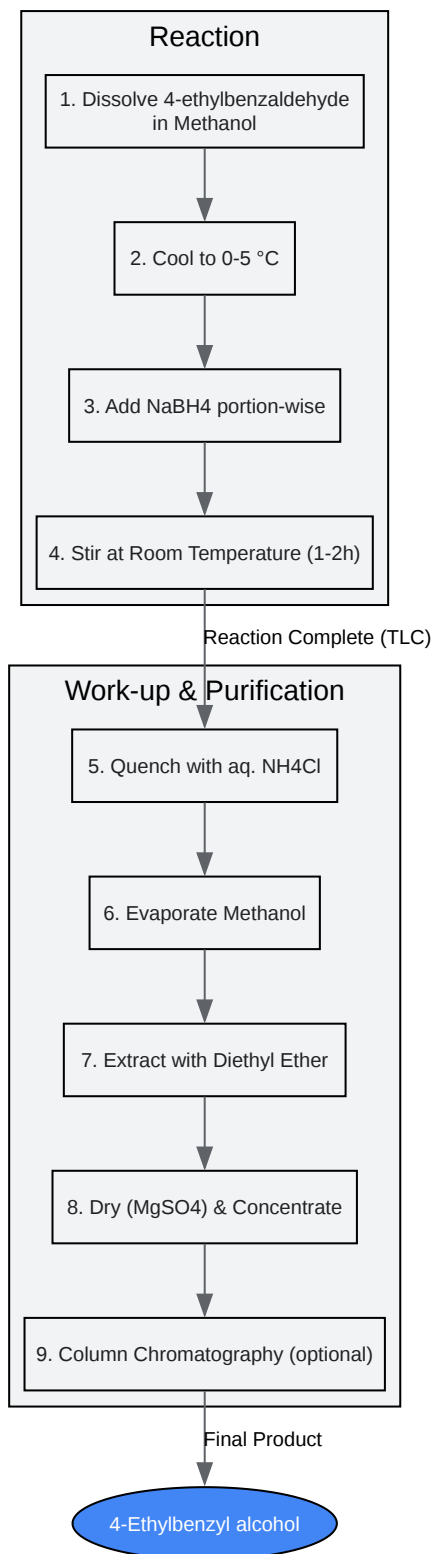
- 4-ethylbenzaldehyde
- Sodium borohydride (NaBH<sub>4</sub>)
- Methanol (MeOH)
- Diethyl ether
- Saturated aqueous ammonium chloride (NH<sub>4</sub>Cl)
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>)

- Round-bottom flask
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator

Procedure:

- **Reaction Setup:** Dissolve 4-ethylbenzaldehyde (1 equivalent) in methanol in a round-bottom flask equipped with a magnetic stirrer. Cool the solution in an ice bath.
- **Reduction:** Slowly add sodium borohydride (2 equivalents) portion-wise to the stirred solution, maintaining the temperature below 10 °C.
- **Reaction Monitoring:** After the addition is complete, remove the ice bath and stir the reaction mixture at room temperature for 1-2 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Work-up:** Once the reaction is complete, carefully quench the reaction by slowly adding saturated aqueous  $\text{NH}_4\text{Cl}$  solution.
- **Extraction:** Remove the methanol under reduced pressure using a rotary evaporator. Extract the aqueous residue with diethyl ether (3 times).
- **Purification:** Combine the organic layers and wash with brine. Dry the organic layer over anhydrous  $\text{MgSO}_4$ , filter, and concentrate under reduced pressure to yield the crude **4-Ethylbenzyl alcohol**.
- **Analysis:** The final product can be further purified by column chromatography if necessary and characterized by NMR and GC-MS to confirm its identity and purity.<sup>[7][12]</sup>

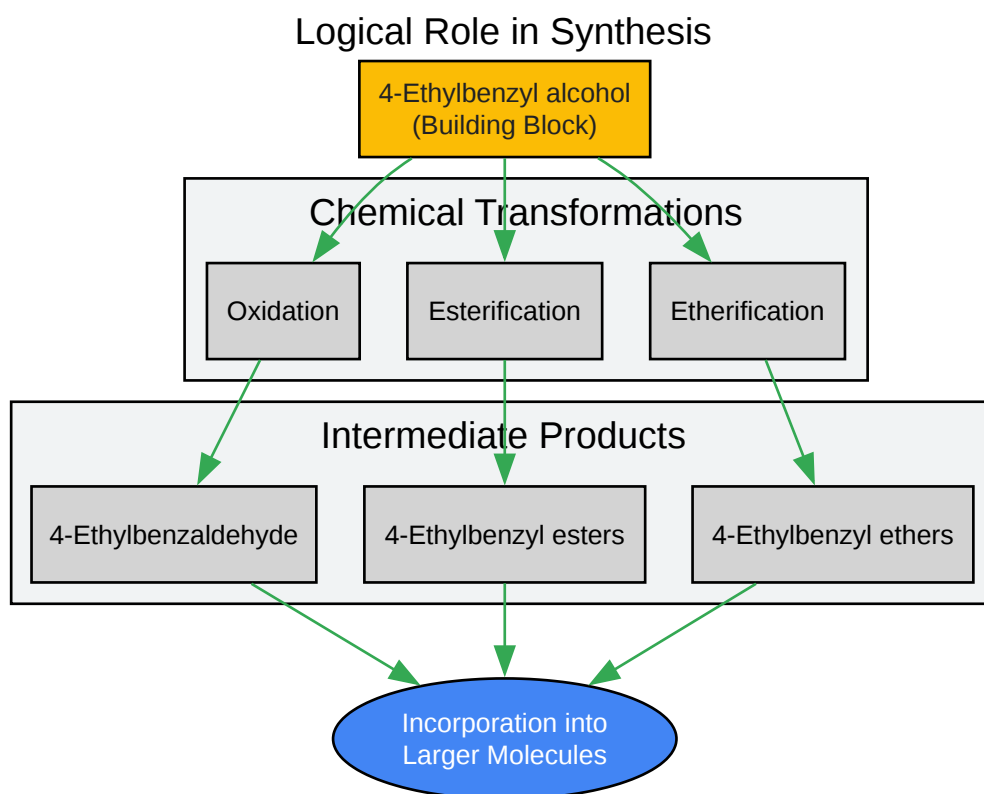
## Workflow: Synthesis of 4-Ethylbenzyl alcohol

[Click to download full resolution via product page](#)Caption: General workflow for the synthesis of **4-Ethylbenzyl alcohol**.

## Applications in Research and Drug Development

**4-Ethylbenzyl alcohol** serves as a versatile building block in organic synthesis.<sup>[3][5][12]</sup> Its primary hydroxyl group can be readily converted into other functional groups, such as aldehydes, carboxylic acids, esters, and ethers, making it a valuable intermediate for constructing more complex molecules.

- **Chemical Synthesis:** It is widely used in chemical synthesis studies as a starting material or intermediate.<sup>[3][5][12]</sup>
- **Fragrance and Cosmetics:** Like many benzyl alcohol derivatives, it finds use in the fragrance and cosmetics industry.<sup>[1][2]</sup>
- **Drug Development Intermediate:** While direct applications in drug molecules are not prominent, its structure is analogous to other key linkers and building blocks. For example, the related 4-aminobenzyl alcohol is a critical self-immolative linker in antibody-drug conjugates (ADCs).<sup>[13]</sup> The chemical reactivity of **4-Ethylbenzyl alcohol** makes it a suitable candidate for incorporation into various molecular scaffolds during the drug discovery process. Benzyl alcohol itself is a widely used excipient in pharmaceutical formulations, acting as a solvent and a bacteriostatic preservative in injectable medications.<sup>[14][15]</sup>

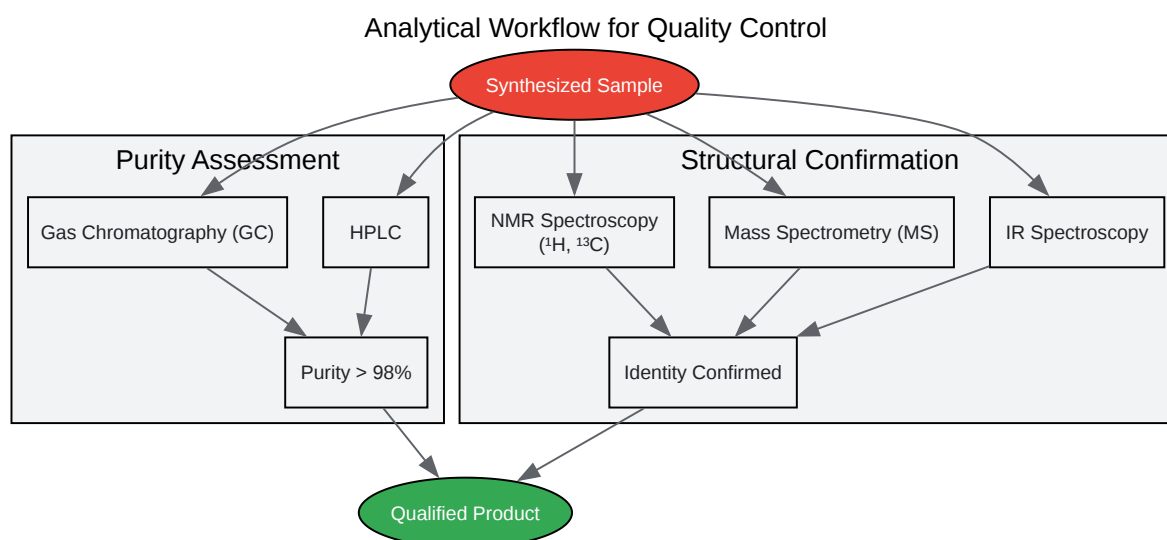


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Caption: Role of **4-Ethylbenzyl alcohol** as a versatile chemical intermediate.

## Analytical Methods

The purity and identity of **4-Ethylbenzyl alcohol** are typically assessed using standard analytical techniques. Commercial suppliers often specify purity of >98% determined by Gas Chromatography (GC).<sup>[7][12][16]</sup> High-Performance Liquid Chromatography (HPLC) methods are also applicable for analysis and purification.<sup>[17]</sup>



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Caption: Standard analytical workflow for **4-Ethylbenzyl alcohol**.

## Safety and Handling

**4-Ethylbenzyl alcohol** is classified as an irritant. It is essential to handle this chemical with appropriate personal protective equipment in a well-ventilated area.

Table 3: GHS Hazard and Precautionary Statements



Category	Code	Statement	Source(s)
Hazard	H315	Causes skin irritation	[5][9]
H319	Causes serious eye irritation	[5][9]	
Precautionary	P264	Wash skin thoroughly after handling.	[5]
P280	Wear protective gloves/eye protection/face protection.	[5]	
P302+P352	IF ON SKIN: Wash with plenty of water.	[5]	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[5]	

**Toxicity:**

- Oral LD50 (Rat): 3,900 mg/kg (for the related compound 4-Methylbenzyl alcohol, indicating low acute oral toxicity).[18][19]
- It is irritating to the eyes and skin.[2][8]

**Storage:** Store in a cool, dry, well-ventilated place, sealed in a dry environment at room temperature, and away from open flames or high temperatures.[2][5][6]

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